

Solubility Profile of Tert-butyl 3-oxomorpholine-4-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl 3-oxomorpholine-4-carboxylate*

Cat. No.: *B124491*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **Tert-butyl 3-oxomorpholine-4-carboxylate**, a key intermediate in pharmaceutical synthesis. Due to the limited availability of public quantitative solubility data, this document focuses on providing a comprehensive, generalized experimental protocol for determining its solubility in various organic solvents.

Introduction to Tert-butyl 3-oxomorpholine-4-carboxylate

Tert-butyl 3-oxomorpholine-4-carboxylate (N-Boc-3-oxomorpholine) is a heterocyclic compound frequently utilized as a building block in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. Its solubility in organic solvents is a critical parameter for reaction kinetics, purification processes such as crystallization, and formulation development.

Qualitative Solubility Summary

While specific quantitative data is not readily available in the public domain, **Tert-butyl 3-oxomorpholine-4-carboxylate** is generally characterized by its solubility in common organic solvents and poor solubility in aqueous solutions.

Table 1: Qualitative Solubility of **Tert-butyl 3-oxomorpholine-4-carboxylate**

Solvent Class	General Solubility	Specific Solvents (where noted)
Aqueous Solvents	Poor	Water
Organic Solvents	Soluble	Dichloromethane, Ethyl Acetate

This information is based on general statements from chemical suppliers and publicly available data sheets.

Experimental Protocol for Quantitative Solubility Determination

For researchers requiring precise solubility measurements, the equilibrium shake-flask method is the gold standard due to its reliability and ability to achieve thermodynamic equilibrium.^[1]

The following protocol outlines the steps to determine the solubility of **Tert-butyl 3-oxomorpholine-4-carboxylate** in a chosen organic solvent.

Materials and Equipment

- **Tert-butyl 3-oxomorpholine-4-carboxylate** (solid form)
- Selected organic solvent(s) of high purity
- Glass vials or flasks with airtight seals
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)

- High-Performance Liquid Chromatography (HPLC) or a suitable quantitative analytical instrument
- Volumetric flasks and pipettes

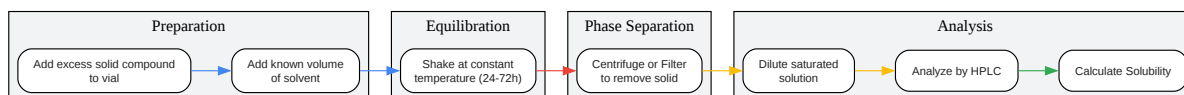
Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **Tert-butyl 3-oxomorpholine-4-carboxylate** to a glass vial. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.[\[2\]](#)
 - Add a known volume of the desired organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed (e.g., 300 RPM).[\[2\]](#)
 - Allow the mixture to shake for a sufficient period to reach equilibrium. This typically ranges from 24 to 72 hours.[\[2\]](#) It is advisable to test different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration of the dissolved solid has reached a plateau.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow them to stand at the same constant temperature to let the excess solid settle.
 - To separate the saturated solution from the undissolved solid, either centrifuge the vial or filter the supernatant through a syringe filter.[\[3\]](#) This step must be performed carefully to avoid any solid particles in the final sample, which would lead to an overestimation of solubility.
- Quantification:

- Accurately dilute a known volume of the clear, saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical method.
- Analyze the diluted sample using a validated HPLC method to determine the concentration of **Tert-butyl 3-oxomorpholine-4-carboxylate**.^[4]
- Prepare a calibration curve using standard solutions of the compound of known concentrations to accurately quantify the sample.^[4]
- Calculation:
 - Calculate the solubility by multiplying the measured concentration of the diluted sample by the dilution factor. The solubility is typically expressed in units such as mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **Tert-butyl 3-oxomorpholine-4-carboxylate**.



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